Thermodynamic Stability of Methyl-Substituted Cyclopropanecarboxamides: A Technical Guide for Drug Development

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Compound of Interest

Compound Name:	*N-cyclopropyl-1-methylCyclopropanecarboxamide*
CAS No.:	*633317-71-2*
Cat. No.:	*B3276023*

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Executive Summary

The cyclopropyl ring is a privileged structural motif in medicinal chemistry, renowned for its ability to enhance metabolic stability, decrease plasma clearance, and restrict the conformational space of drug candidates [2]. When functionalized as a methyl-substituted cyclopropanecarboxamide, this scaffold becomes a powerful tool for optimizing the thermodynamic profile of a molecule.

This technical guide provides an in-depth analysis of the thermodynamic stability of methyl-substituted cyclopropanecarboxamides. By examining their conformational energy landscapes, enthalpy-entropy compensation during target binding, and physical/metabolic stability, this document equips researchers with the mechanistic understanding and field-proven protocols necessary to leverage these motifs in advanced drug design.

Conformational Thermodynamics and Ring Strain

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The thermodynamic stability of methyl-substituted cyclopropanecarboxamides is fundamentally governed by the unique hybridization of the cyclopropane ring. The internal C-C bonds possess high

-character (approaching

), which allows them to engage in pseudo-

conjugation with the adjacent carboxamide carbonyl.

The Cis-Trans Energy Landscape

The relative orientation of the carboxamide group to the cyclopropane ring is dictated by a delicate balance of electronic conjugation and steric repulsion from the methyl substituent. Computational studies utilizing DFT-B3LYP and MP2 methods reveal that these molecules predominantly exist in the cis conformation (where the C=O group eclipses the cyclopropane ring) [1].

- Cis-Trans Barrier: The energy barrier for rotation around the C(ring)-C(carbonyl) bond is relatively low, calculated at 4–6 kcal/mol [1]. This allows for rapid equilibration at room temperature.
- OCNH Torsional Barrier: In contrast, the rotation around the amide C-N bond faces a much higher barrier of ~20 kcal/mol [1]. Causality: The resonance stabilization of the amide bond imparts significant double-bond character to the C-N linkage. Breaking this resonance requires substantial energy, locking the amide protons in a planar geometry.
- Equilibrium State: At 298.15 K, the thermodynamic equilibrium constant (

) for the cis

  trans interconversion is approximately 0.1729, yielding a stable mixture of ~85% cis and 15% trans conformers [1].

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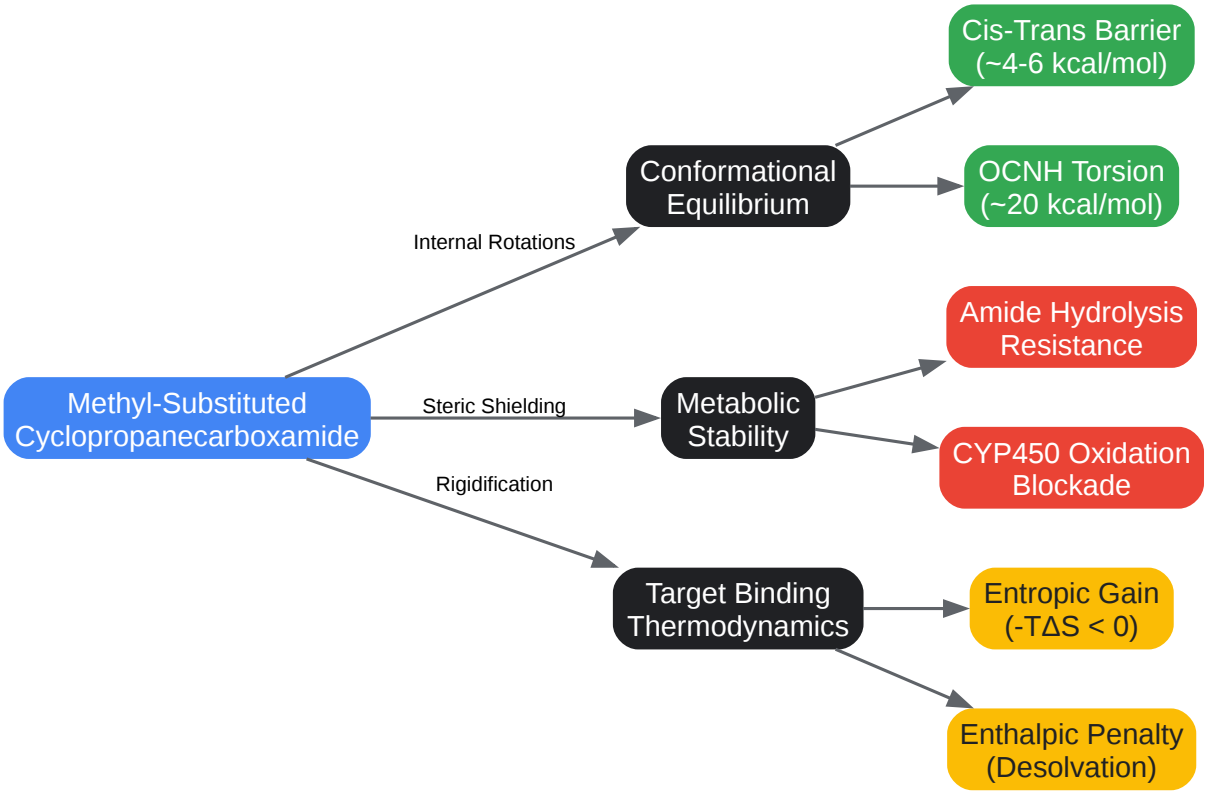

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Caption: Thermodynamic factors governing methyl-cyclopropanecarboxamide stability and behavior.

Enthalpy-Entropy Compensation in Target Binding

In structure-based drug design, methyl-cyclopropanecarboxamides are frequently deployed as rigidified mimics of natural substrates to gain an entropic advantage during binding. Because the cyclopropane ring and the methyl group restrict the number of rotatable bonds, the molecule loses less conformational entropy upon entering a target's binding pocket.

However, this entropic gain is rarely isolated. NMR and molecular dynamics studies on constrained pseudopeptides (e.g., cpYEEI, a phosphotyrosine mimic utilizing a cyclopropane core) demonstrate classic enthalpy-entropy compensation [4].

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Causality: While the constrained methyl-cyclopropyl analog exhibits a highly favorable binding entropy (e.g., +9 cal mol^{-1} K^{-1} compared to a flexible control), it suffers a balancing loss in binding enthalpy (

)[4]. This enthalpic penalty arises because the rigidified conformation may not perfectly adapt to transient induced-fit microstates of the protein, and the hydrophobic bulk of the methyl group alters the desolvation thermodynamics of the surrounding water network.

Table 1: Enthalpy-Entropy Compensation in Target Binding

Ligand Type	Binding Entropy ( )	Binding Enthalpy ( )	Net Affinity Impact ( )
Flexible Control (fpYEEI)	Baseline	Baseline	Baseline
Methyl-Cyclopropyl Mimic (cpYEEI)	+9 cal mol^{-1} K^{-1} (Favorable)	Reduced (Penalty)	Compensatory (Similar)

Data synthesized from thermodynamic profiling of constrained SH2 domain ligands [4].

Metabolic and Solid-State Stability

Enzymatic Hydrolysis Resistance

Amides are generally susceptible to metabolic cleavage by hepatic carboxylesterases. However, the incorporation of a methyl-cyclopropyl group adjacent to the carboxamide provides profound steric shielding. In the development of RIP1 kinase inhibitors (e.g., GDC-8264), researchers observed that while standard amides suffered from moderate to poor stability in liver microsomes, specific steric bulk introduced by substituted cyclopropanes dramatically reduced the kinetic rate of amide hydrolysis [3].

Solid-State Thermal Stability

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The physical stability of the bulk drug substance is critical for formulation. Differential Scanning Calorimetry (DSC) of biphenylcyclopropanecarboxamide derivatives reveals that these molecules often exhibit high-energy exothermic crystallization processes [5]. Causality: The rigid, planar nature of the carboxamide combined with the specific vectorization provided by the cyclopropane ring facilitates highly favorable intermolecular hydrogen bonding in the crystal lattice. This thermodynamic preference for the crystalline state means these derivatives are highly resistant to amorphous degradation, ensuring long-term shelf-life stability [5].

Table 2: Thermodynamic Parameters of Cyclopropanecarboxamide Conformers

Parameter	Value	Computational/Experimental Method
Cis-Trans Energy Barrier	4 – 6 kcal/mol	DFT-B3LYP / MP2 (6-311G)[1]
OCNH Torsional Barrier	~20 kcal/mol	DFT-B3LYP / MP2 (6-311G) [1]
Cis-Trans Equilibrium Constant ( )	0.1729 (at 298.15 K)	Calculated [1]
Equilibrium Mixture	~85% cis / 15% trans	Calculated / NMR [1]

Experimental Protocols for Thermodynamic Profiling

To ensure scientific integrity, the following protocols are designed as self-validating systems to accurately measure the thermodynamic and metabolic stability of these compounds.

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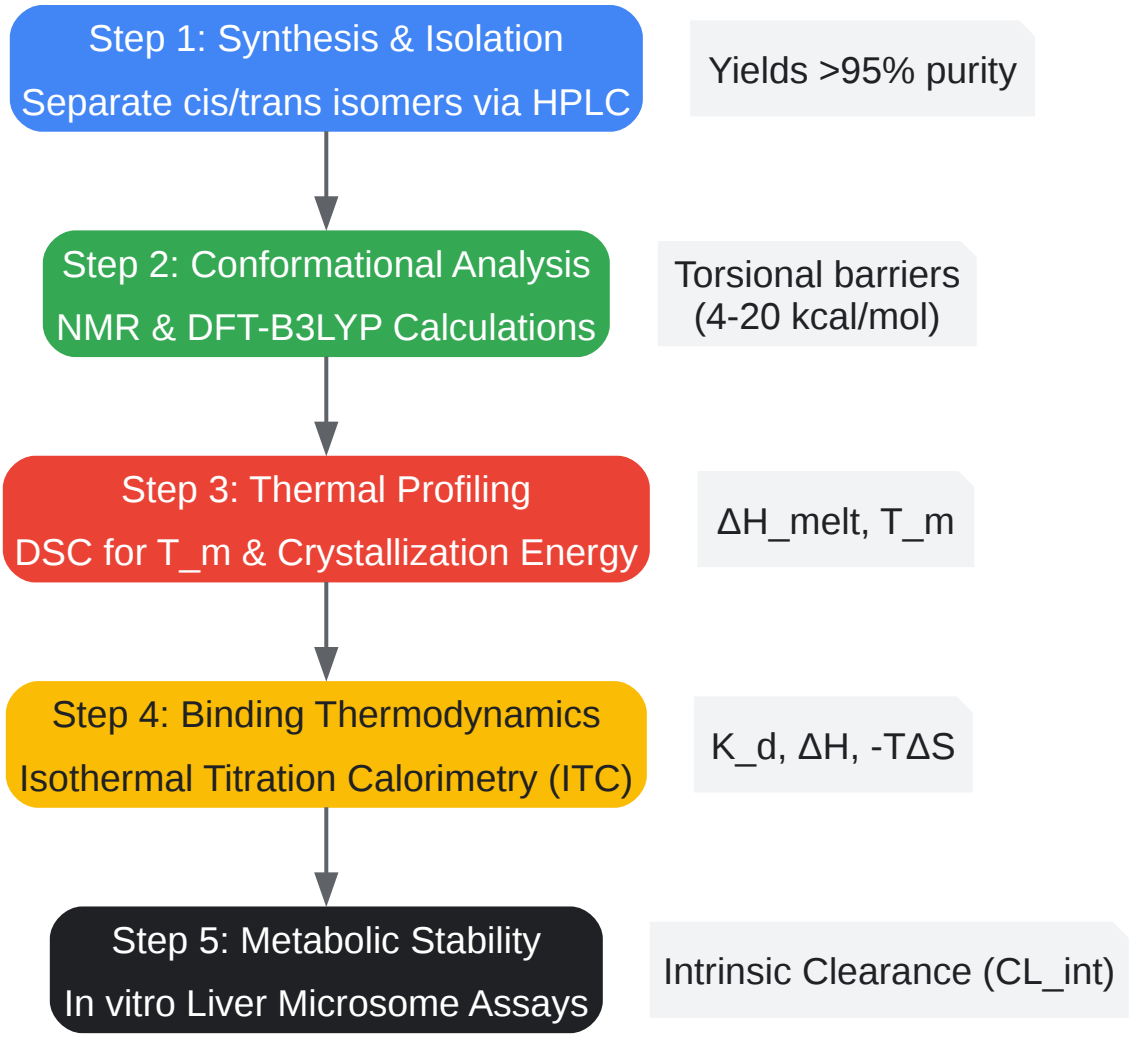

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Caption: Step-by-step experimental workflow for thermodynamic and stability profiling.

Protocol 1: Isothermal Titration Calorimetry (ITC) for Binding Thermodynamics

Purpose: To quantify the enthalpy (

) and entropy (

) of the cyclopropanecarboxamide binding to its protein target.

- Sample Preparation: Dialyze the target protein extensively against the assay buffer (e.g., 50 mM HEPES, 150 mM NaCl, pH 7.4). Dissolve the methyl-cyclopropanecarboxamide ligand in

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the exact same dialysis buffer to prevent heat of mixing artifacts.

- Degassing: Degas both solutions under a vacuum for 10 minutes at the assay temperature (typically 25 °C) to prevent bubble formation within the sample cell, which causes erratic thermal spikes.
- Titration Execution: Load the protein (e.g., 20

  M) into the sample cell and the ligand (e.g., 200

  M) into the syringe. Perform 20 injections of 2

  L each, with a 120-second spacing between injections to allow the thermal baseline to stabilize.
- Self-Validation (Blank Titration): Perform a control titration injecting the ligand into the buffer alone. Causality: The heat of dilution obtained from this blank must be subtracted from the raw binding isotherms. Failing to do so artificially inflates the binding enthalpy, leading to incorrect enthalpy-entropy compensation calculations.
- Data Fitting: Fit the baseline-corrected data to a one-site binding model using the Marquardt-Levenberg algorithm to extract

  ,

  , and calculate

  .

Protocol 2: Solid-State Thermal Analysis via DSC

Purpose: To determine the physical stability, melting point (

), and crystallization energy.

- Sample Loading: Accurately weigh 2–5 mg of the crystalline methyl-cyclopropanecarboxamide into an aluminum DSC pan.
- Hermetic Sealing: Crimp the pan with a hermetic lid. Causality: Hermetic sealing prevents the evaporation of residual solvents or absorbed moisture during heating. Evaporation is an

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endothermic process that can mask or distort the true polymorphic melting transitions of the compound.

- Thermal Cycling: Equilibrate the sample at 25 °C. Heat at a constant rate of 10 °C/min up to 250 °C under a dry nitrogen purge (50 mL/min).
- Analysis: Integrate the area under the endothermic melting peak to determine the heat of fusion (

). Evaluate any preceding exothermic peaks which indicate cold crystallization, a marker of thermodynamic drive toward a more stable polymorph [5].

Protocol 3: In Vitro Microsomal Stability Assay

Purpose: To assess the steric protection of the carboxamide against enzymatic hydrolysis.

- Incubation Setup: Prepare a 1 mL incubation mixture containing 1

  M of the compound, 0.5 mg/mL human liver microsomes (HLM), and 100 mM potassium phosphate buffer (pH 7.4).
- Initiation: Pre-incubate at 37 °C for 5 minutes. Initiate the reaction by adding an NADPH regenerating system (1 mM NADP+, 5 mM glucose-6-phosphate, 1 U/mL glucose-6-phosphate dehydrogenase).
- Quenching & Sampling: At time points 0, 5, 15, 30, and 60 minutes, extract 50

  L aliquots and immediately quench in 150

  L of ice-cold acetonitrile containing an internal standard (e.g., tolbutamide). Causality: The organic solvent instantly denatures the carboxylesterases and CYP450 enzymes, halting metabolism at the precise time point.
- Analysis: Centrifuge at 4000 rpm for 15 minutes to pellet proteins. Analyze the supernatant via LC-MS/MS to calculate the intrinsic clearance (

) based on the logarithmic decay of the parent compound.

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